

Technical Application Note: Scalable Synthesis of 4-Amino-3-methoxybutanoic Acid HCl

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Compound of Interest

Compound Name: 4-Amino-3-methoxybutanoic acid

Cat. No.: B13255119

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Executive Summary & Therapeutic Context

4-Amino-3-methoxybutanoic acid hydrochloride is a structural analog of the neurotransmitter

-aminobutyric acid (GABA) and a derivative of GABOB (4-amino-3-hydroxybutanoic acid). Structurally characterized by a methoxy group at the

-position relative to the carboxylic acid, this compound is of significant interest in neuropharmacology for developing anticonvulsants and neuropathic pain modulators.

The presence of the methoxy group alters the lipophilicity and blood-brain barrier (BBB) permeability compared to the parent hydroxy compound, potentially enhancing bioavailability. This application note details a robust, scalable 4-step synthesis protocol designed to minimize racemization and avoid common side reactions such as

-elimination.

Key Chemical Challenges

- **Regioselectivity:** Ensuring methylation occurs exclusively at the hydroxyl oxygen without affecting the leaving group (chloride) or causing elimination to a crotonate derivative.

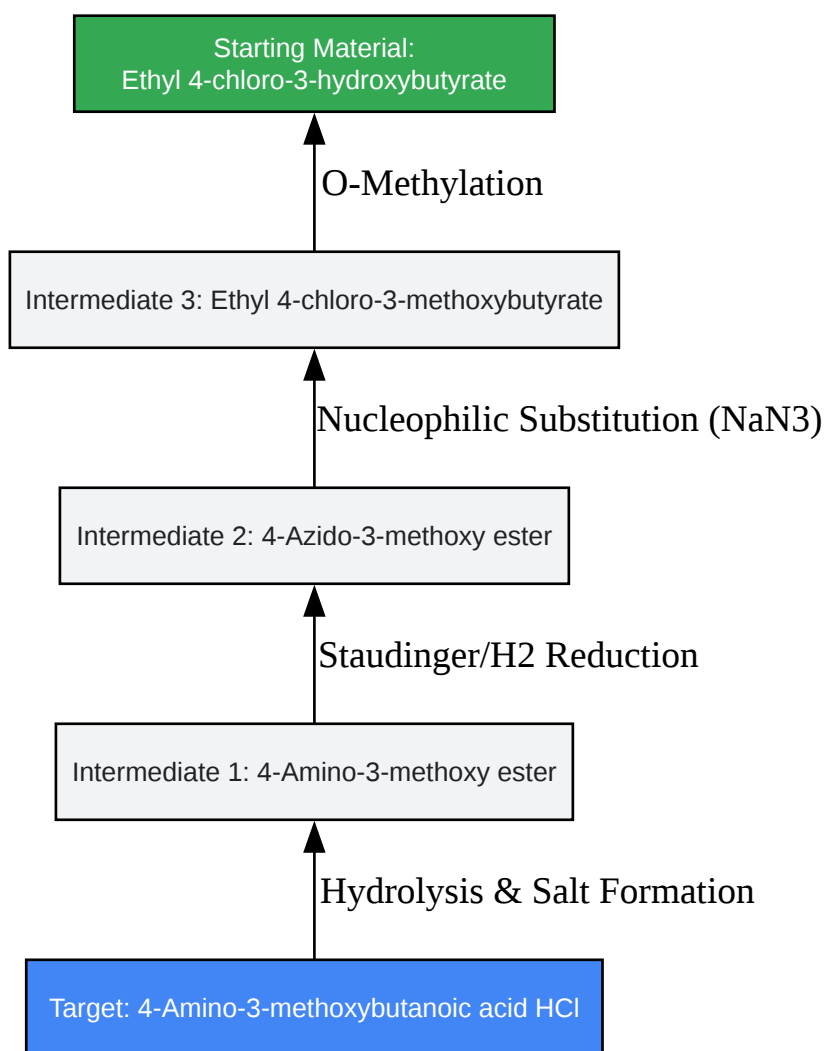
- Safety: Handling organic azides during the amination sequence.
- Purification: Isolating the highly polar zwitterionic amino acid as a stable hydrochloride salt.

Retrosynthetic Analysis & Strategy

To ensure high purity and scalability, we employ a "Modified GABOB Pathway." Instead of using unstable crotonate intermediates, we utilize Ethyl 4-chloro-3-hydroxybutyrate as the starting material. This commercially available scaffold (available in both racemic and enantiopure forms) allows for the pre-installation of the carbon backbone.

Strategic Logic

- Precursor Selection: Ethyl 4-chloro-3-hydroxybutyrate allows for sequential functionalization: O-methylation followed by nucleophilic substitution.
- Amine Installation: Nucleophilic displacement using sodium azide () is preferred over the Gabriel synthesis for this substrate to avoid steric hindrance issues at the -position.
- Deprotection: Catalytic hydrogenation offers a mild reduction of the azide, preserving the ether linkage.



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Figure 1: Retrosynthetic strategy illustrating the transformation from the chlorohydrin scaffold to the target amino acid.

Detailed Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7][8]

- Starting Material: Ethyl 4-chloro-3-hydroxybutyrate (CAS: 86728-85-0).
- Reagents: Methyl Iodide (MeI), Silver Oxide (), Sodium Azide (), Palladium on Carbon (Pd/C), HCl (aq).

- Solvents: Dichloromethane (DCM), Dimethylformamide (DMF), Methanol (MeOH).

Step 1: O-Methylation of the -Hydroxyl Group

Rationale: Traditional Williamson ether synthesis using

can lead to

-elimination of the chloride to form ethyl 4-chlorocrotonate. We utilize Silver Oxide (

) as a mild base to promote methylation while suppressing elimination.

- Setup: Charge a flame-dried 500 mL round-bottom flask with Ethyl 4-chloro-3-hydroxybutyrate (10.0 g, 60 mmol) and dry DCM (150 mL).
- Addition: Add Methyl Iodide (11.2 mL, 180 mmol, 3.0 eq) followed by Silver Oxide (20.8 g, 90 mmol, 1.5 eq).
- Reaction: Stir the suspension vigorously at room temperature for 24-48 hours. Monitor by TLC (Hexane:EtOAc 4:1) until the starting alcohol () disappears and the less polar ether () appears.
- Workup: Filter the mixture through a Celite pad to remove silver salts. Wash the pad with DCM. Concentrate the filtrate under reduced pressure.
- Output: Ethyl 4-chloro-3-methoxybutyrate (Clear oil). Yield: ~85-90%.

Step 2: Nucleophilic Substitution (Azidation)

Rationale: Displacement of the primary chloride with azide is efficient and introduces the nitrogen atom with correct regiochemistry.

- Setup: Dissolve the crude chloro-ester (from Step 1) in anhydrous DMF (100 mL).
- Reaction: Add Sodium Azide (, 7.8 g, 120 mmol, 2.0 eq). Caution:

is toxic and can form explosive hydrazoic acid if acidified.

- Heating: Heat the mixture to 60°C for 6-8 hours.
- Workup: Cool to RT. Dilute with water (300 mL) and extract with Diethyl Ether (mL). Wash combined organics with brine, dry over , and concentrate.
- Output: Ethyl 4-azido-3-methoxybutyrate. Yield: ~90%.

Step 3: Reduction & Hydrolysis (One-Pot Sequence)

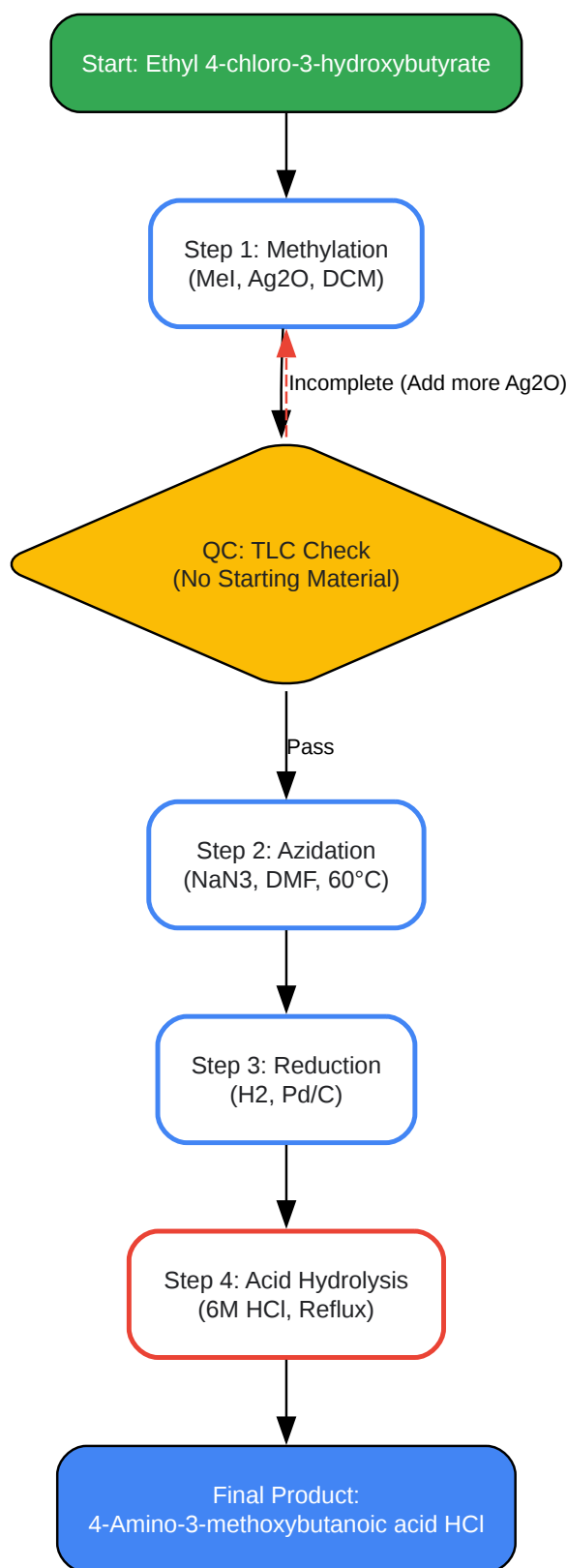
Rationale: Catalytic hydrogenation reduces the azide to the amine. Subsequent acid hydrolysis cleaves the ester and forms the stable salt.

- Reduction: Dissolve the azide intermediate in MeOH (100 mL). Add 10% Pd/C (1.0 g). Hydrogenate at 30 psi (Parr shaker) or under a hydrogen balloon for 12 hours.
- Filtration: Filter through Celite to remove the catalyst.
- Hydrolysis: To the methanolic amine solution, add 6M HCl (50 mL).
- Reflux: Heat to reflux (approx. 70°C) for 4 hours to hydrolyze the ethyl ester.
- Isolation: Concentrate the solution to dryness in vacuo. The residue is often a hygroscopic oil or solid.
- Crystallization: Triturate the residue with Acetone/Ethanol to induce crystallization. Filter and dry under vacuum over .

Summary of Quantitative Metrics

Parameter	Step 1 (Methylation)	Step 2 (Azidation)	Step 3 (Red/Hyd)
Reagent	/ MeI		/ Pd-C / HCl
Temperature	25°C	60°C	25°C 70°C
Time	24-48 h	6-8 h	16 h
Typical Yield	88%	92%	75%
Critical Risk	Elimination to crotonate	Shock sensitivity	Hygroscopic product

Process Workflow Diagram



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Figure 2: Operational workflow highlighting the critical Quality Control (QC) checkpoint after methylation.

Quality Control & Characterization

To validate the synthesis, the final hydrochloride salt must meet the following specifications.

NMR Spectroscopy ()

- NMR:
 - 3.85 (m, 1H, CH-OMe) - The methine proton shifts downfield due to the ether oxygen.
 - 3.35 (s, 3H, O-CH₃) - Diagnostic singlet for the methoxy group.
 - 3.20-3.05 (m, 2H, CH₂-NH₂) - Methylene adjacent to the amine.
 - 2.60-2.45 (m, 2H, CH₂-COOH) - Methylene adjacent to the carbonyl.

Mass Spectrometry

- ESI-MS (+): Calculated for
. Found: 134.1.

Troubleshooting Guide

- Problem: Low yield in Step 1 (Methylation).
 - Root Cause:[1][2] Moisture in the reagents deactivating the silver oxide or causing hydrolysis.
 - Solution: Use freshly activated molecular sieves in the reaction mixture.
- Problem: Product is a sticky gum, not a solid.
 - Root Cause:[1][2] Residual water or DMF.
 - Solution: Azeotrope with toluene to remove water, then triturate with anhydrous diethyl ether or acetone.

References

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